

Bioactivity Potential of 2-Chloro-N-cyclopentyl-5-fluoroaniline Derivatives

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Compound of Interest

Compound Name: 2-Chloro-N-cyclopentyl-5-fluoroaniline

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Executive Summary

2-Chloro-N-cyclopentyl-5-fluoroaniline (CAS 1698406-52-8) represents a specialized pharmacophore used primarily as a high-value intermediate in the synthesis of small-molecule inhibitors for oncology (Kinase inhibitors) and genetic disorders (CFTR modulators).^[1] Its structural utility lies in the synergistic combination of a metabolically stable aniline core (2-Cl, 5-F substitution) and a lipophilic cyclopentyl tail, which frequently targets hydrophobic back-pockets in enzymes or receptors. This guide details the physicochemical rationale, synthesis protocols, and bioactivity landscapes of this scaffold.

Physicochemical Profile & Structural Rationale^[3]^[4]^[5]

The bioactivity of this scaffold is not random; it is engineered for specific molecular interactions.

Property	Value (Approx.)	Medicinal Chemistry Significance
Molecular Weight	213.68 g/mol	Fragment-like; ideal for Fragment-Based Drug Discovery (FBDD).
cLogP	~3.5 - 4.0	High lipophilicity facilitates membrane permeability and hydrophobic pocket binding.
H-Bond Donors	1 (NH)	Critical for "hinge-binding" in kinase active sites.
Electronic Effect	Electron Deficient	The 5-Fluoro and 2-Chloro groups lower the pKa of the nitrogen, reducing metabolic N-oxidation.

The "Privileged" Scaffold Architecture

The **2-Chloro-N-cyclopentyl-5-fluoroaniline** moiety functions as a dual-purpose anchor:

- The Halogenated Head: The 2-Chloro and 5-Fluoro substituents block the most reactive sites on the phenyl ring (ortho and para to the amine), significantly extending the metabolic half-life () by preventing cytochrome P450-mediated hydroxylation.
- The Cyclopentyl Tail: This saturated ring acts as a "space-filler" for hydrophobic sub-domains (e.g., the ribose-binding pocket of ATP sites), improving potency () through van der Waals interactions without adding excessive molecular weight.

Bioactivity Domains & Therapeutic Applications

Oncology: Kinase Inhibition (CDK2 / BRAF)

This scaffold is a bioisostere for the amine fragments found in several ATP-competitive inhibitors.

- Mechanism: The aniline NH acts as a hydrogen bond donor to the hinge region of the kinase (e.g., Glu81/Leu83 in CDK2). The cyclopentyl group displaces conserved water molecules in the hydrophobic back-pocket, a key entropy-driven binding mechanism.
- Evidence: Derivatives of 2-chloro-5-fluoroaniline have been utilized in the synthesis of sulfonylamide compounds targeting Cyclin-Dependent Kinase 2 (CDK2), a critical regulator of the cell cycle often dysregulated in solid tumors [1]. Similarly, related halogenated scaffolds appear in BRAF inhibitor optimization [2].

Genetic Disorders: CFTR Modulation

- Mechanism: In Cystic Fibrosis, modulators (correctors/potentiators) bind to the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein. The 2-chloro-5-fluoroaniline motif has been identified in patents describing modulators of ATP-binding cassette (ABC) transporters.
- Role: It serves as the lipophilic "cap" that stabilizes the transmembrane domain interfaces, correcting the folding of F508-CFTR mutants [3].

Synthetic Methodologies

To ensure reproducibility and high yield, the Reductive Amination pathway is the preferred "self-validating" protocol over nucleophilic substitution, avoiding over-alkylation byproducts.

Protocol: Reductive Amination (Standardized)

Objective: Synthesize **2-Chloro-N-cyclopentyl-5-fluoroaniline** from 2-chloro-5-fluoroaniline.

Reagents:

- Substrate: 2-Chloro-5-fluoroaniline (1.0 eq)
- Carbonyl: Cyclopentanone (1.2 eq)
- Reductant: Sodium triacetoxyborohydride (STAB) (1.5 eq)

- Solvent: 1,2-Dichloroethane (DCE) or DCM
- Catalyst: Acetic Acid (AcOH) (1.0 eq)

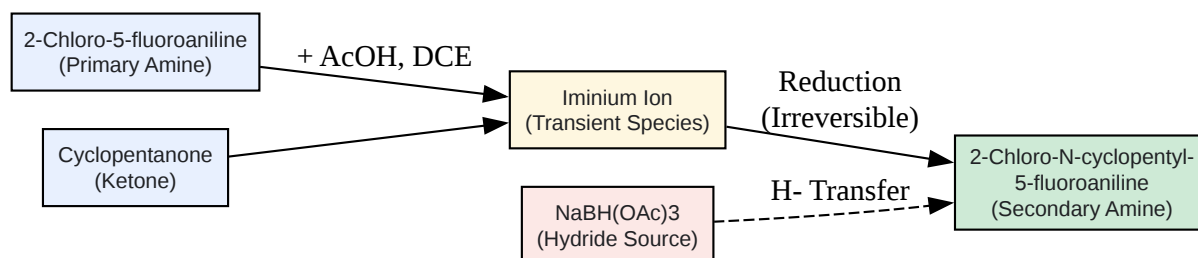
Step-by-Step Workflow:

- Imine Formation: Dissolve 2-chloro-5-fluoroaniline in DCE under atmosphere. Add Cyclopentanone and AcOH. Stir at Room Temperature (RT) for 30–60 minutes to allow equilibrium formation of the imine/iminium species.
- Reduction: Cool the mixture to 0°C. Add STAB portion-wise (exothermic control).
- Reaction: Allow to warm to RT and stir for 12–16 hours. Monitor via TLC (Hexane:EtOAc 4:1) or LC-MS.
- Quench: Quench with saturated aqueous .
- Workup: Extract with DCM (). Wash combined organics with brine, dry over , and concentrate.
- Purification: Flash column chromatography (Silica gel).

Validation Checkpoint:

- Success Indicator: Disappearance of the primary aniline peak in LC-MS and appearance of mass .
- Common Failure: If reaction stalls, switch reductant to (requires stricter pH control).

Visualization: Synthesis Logic



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Figure 1: Reductive amination pathway. The formation of the iminium ion is the rate-determining equilibrium, driven forward by the irreversible hydride reduction.

Experimental Validation: Kinase Inhibition Assay

For researchers applying this scaffold in oncology, the following ADP-Glo™ Kinase Assay workflow is the industry standard for validating bioactivity.

Assay Principle

The assay quantifies kinase activity by measuring the amount of ADP produced during the kinase reaction. The **2-Chloro-N-cyclopentyl-5-fluoroaniline** derivative is tested for its ability to inhibit the conversion of ATP to ADP.

Protocol Steps

- Preparation: Dilute the derivative in DMSO to generate a dose-response curve (e.g., 10 M to 1 nM).
- Incubation: Mix compound (2.5 L) with Kinase (e.g., CDK2/CyclinA) and Substrate (e.g., Histone H1) in reaction buffer. Incubate for 10 min.
- Reaction Start: Add ATP (2.5 L) to initiate the reaction. Incubate at RT for 60 min.

- Depletion: Add ADP-Glo™ Reagent (5

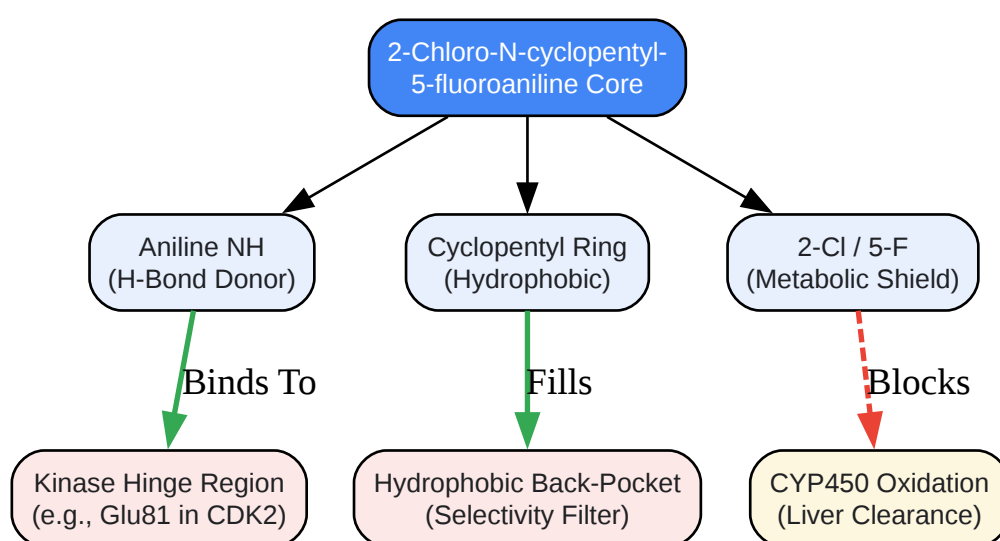
L) to stop the kinase reaction and deplete remaining ATP. Incubate 40 min.

- Detection: Add Kinase Detection Reagent (10

L) to convert the generated ADP into ATP, which is then used by luciferase to generate light.

- Readout: Measure luminescence using a plate reader. Signal is proportional to kinase activity (Inverse relation to inhibition).

Visualization: SAR & Mechanism



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Figure 2: Structure-Activity Relationship (SAR) map detailing how specific structural features of the derivative map to biological function and target interaction.

References

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- WO Patent 2005/075435 A1. Modulators of ATP-binding cassette transporters. Google Patents.

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Sources

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